

# 4-Fluoro-3-(trifluoromethyl)benzenesulfonyl Chloride: A Technical Overview

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## Compound of Interest

*Compound Name:* 4-fluoro-3-(trifluoromethyl)benzenesulfonyl Chloride

*Cat. No.:* B158790

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For Researchers, Scientists, and Drug Development Professionals

Molecular Formula:  $C_7H_3ClF_4O_2S$ [\[1\]](#)[\[2\]](#)

This technical guide provides an in-depth analysis of **4-fluoro-3-(trifluoromethyl)benzenesulfonyl chloride**, a key reagent and building block in medicinal chemistry and organic synthesis.

## Chemical and Physical Properties

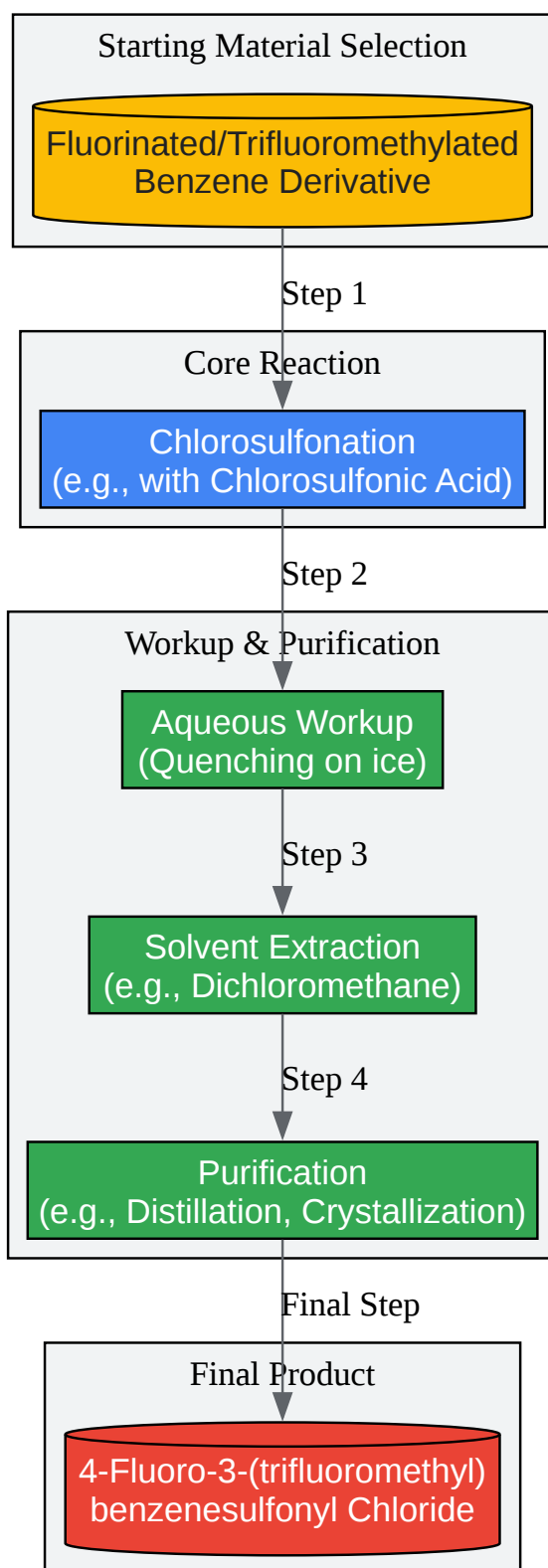
This compound is a halogenated benzenesulfonyl chloride derivative characterized by the presence of both fluorine and a trifluoromethyl group on the benzene ring. These substitutions significantly influence its reactivity and physical properties.

Property	Value	Source
CAS Number	1682-10-6	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	262.61 g/mol	<a href="#">[2]</a>
Boiling Point	276.8 ± 40.0 °C at 760 mmHg	<a href="#">[3]</a>
Density	1.6 ± 0.1 g/cm <sup>3</sup>	<a href="#">[3]</a>
Flash Point	121.2 ± 27.3 °C	<a href="#">[3]</a>
Refractive Index	1.468	<a href="#">[3]</a>

## Synthesis and Reactivity

The synthesis of substituted benzenesulfonyl chlorides often involves chlorosulfonation of the corresponding benzene derivative. The presence of the electron-withdrawing trifluoromethyl group and the fluoro group influences the regioselectivity of electrophilic aromatic substitution reactions.

Logical Workflow for Synthesis Consideration



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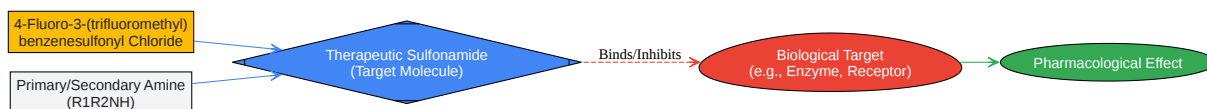
Caption: Generalized workflow for the synthesis of aryl sulfonyl chlorides.

## Applications in Research and Drug Development

**4-Fluoro-3-(trifluoromethyl)benzenesulfonyl chloride** serves as a versatile intermediate in the synthesis of various biologically active molecules. The sulfonyl chloride moiety is a reactive handle for introducing the substituted phenylsulfonyl group into target structures.

- **Synthesis of Sulfonamides:** The primary application is in the preparation of sulfonamides, a critical functional group in many pharmaceutical agents, by reaction with primary or secondary amines.
- **Palladium-Catalyzed Cross-Coupling:** It can be used in desulfurative arylation reactions to form C-C bonds, for instance, in the synthesis of  $\beta$ -arylated thiophenes and 2,5-diarylated pyrroles.
- **Intermediate for Agrochemicals and Materials Science:** Its unique electronic properties make it a valuable building block for developing new agrochemicals and fluorinated polymers.

### Signaling Pathway Interaction Model



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Caption: Role as a precursor in the synthesis of bioactive sulfonamides.

## Experimental Protocols

General Procedure for the Synthesis of a Related Compound, 3-(Trifluoromethylsulfonyl)-4-fluorobenzenesulfonyl Chloride:

A documented synthesis for a structurally similar compound, 4-fluoro-3-(trifluoromethylsulfonyl)benzenesulfonyl chloride, provides insight into a potential synthetic route.<sup>[4]</sup>

- Reaction Setup: 1-fluoro-2-(trifluoromethanesulfonyl)benzene (10.00 g, 43.83 mmol) is dissolved in chlorosulfuric acid (35.00 mL).[4]
- Heating: The reaction mixture is heated to 120°C for 5 hours.[4]
- Quenching: After completion, the mixture is carefully poured into a mixture of crushed ice (100 g) and water (300 mL).[4]
- Extraction: The product is extracted with dichloromethane (2 x 80 mL).[4]
- Washing: The combined organic layers are washed with distilled water (2 x 200 mL).[4]
- Drying and Concentration: The organic phase is dried over anhydrous sodium sulfate and concentrated under reduced pressure to yield the product.[4]

This protocol yielded 3-(trifluoromethylsulfonyl)-4-fluorobenzenesulfonyl chloride in an 88% yield.[4]

## Safety and Handling

This compound is classified as corrosive and can cause severe skin burns and eye damage. It may also be corrosive to metals.

- Handling: Use in a well-ventilated area with appropriate personal protective equipment (PPE), including gloves, goggles, and a face shield.
- Storage: Store in a cool, dry place under an inert atmosphere, away from moisture.
- First Aid: In case of contact, immediately flush the affected area with copious amounts of water. If inhaled, move to fresh air and seek immediate medical attention. If swallowed, rinse the mouth and do not induce vomiting.

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